

Commercial Suppliers and Technical Guide for Chlorogenic Acid-13C3

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Compound of Interest

Compound Name: Chlorogenic acid-13C3

Cat. No.: B15141568

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Chlorogenic acid-13C3**, a stable isotope-labeled internal standard crucial for accurate quantification in research and drug development. The guide details product specifications from various suppliers, outlines a representative experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS), and illustrates key signaling pathways influenced by chlorogenic acid.

Commercial Availability and Specifications

Chlorogenic acid-13C3 is available from several commercial suppliers, primarily as a reference standard for analytical applications. While specific details such as isotopic purity may require direct inquiry or access to a certificate of analysis, the following tables summarize the publicly available quantitative data for **Chlorogenic acid-13C3** from prominent vendors.

Table 1: General Product Specifications

Supplier	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Unlabeled CAS Number
Axios Research	AR-C02451	C ₁₃ ¹³ C ₃ H ₁₈ O ₉	357.28	327-97-9[1]
Sinco Pharmachem Inc.	C22694	C ₁₃ ¹³ C ₃ H ₁₈ O ₉	357.28	327-97-9[2]
LGC Standards	TRC-C366542	C ₁₃ ¹³ C ₃ H ₁₈ O ₉	357.287	327-97-9[3]
Pharmaffiliates	PA STI 019780	C ₁₃ ¹³ C ₃ H ₁₈ O ₉	357.29	327-97-9[4]
MedChemExpress	HY-N0055S	C ₁₃ ¹³ C ₃ H ₁₈ O ₉	357.29	327-97-9

Table 2: Available Quantities and Storage

Supplier	Available Quantities	Storage Conditions
Sinco Pharmachem Inc.	10mg/vial, 25mg/vial, 50mg/vial[2]	Not specified
LGC Standards	1mg, 5mg, 10mg[3]	Not specified
Pharmaffiliates	Not specified	2-8°C Refrigerator[4]
MedChemExpress	Not specified	Refer to Certificate of Analysis

Applications in Research and Drug Development

Chlorogenic acid-13C3 serves as an indispensable tool in pharmacokinetic and metabolic studies. Its primary application is as an internal standard in quantitative analysis by techniques such as LC-MS/MS.[5] The stable isotope label ensures that its chemical and physical properties are nearly identical to the unlabeled analyte, allowing for accurate correction of variations during sample preparation and analysis. This is critical for achieving reliable and reproducible results in bioanalytical methods.

Representative Experimental Protocol:

Quantification of Chlorogenic Acid in Plasma using LC-MS/MS

This protocol is a representative example adapted from published methods for the quantification of chlorogenic acid in biological matrices.^{[4][6]}

1. Materials and Reagents:

- Chlorogenic acid (unlabeled standard)
- **Chlorogenic acid-13C3** (Internal Standard)
- Human Plasma (or other biological matrix)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (ultrapure)
- Acetonitrile (LC-MS grade)

2. Standard Solution Preparation:

- Prepare stock solutions of chlorogenic acid and **Chlorogenic acid-13C3** in methanol.
- Prepare a series of calibration standards by spiking known concentrations of chlorogenic acid into the biological matrix.
- Prepare a working solution of the internal standard (**Chlorogenic acid-13C3**) in methanol.

3. Sample Preparation:

- To 100 µL of plasma sample, calibrator, or quality control sample, add 20 µL of the internal standard working solution.

- Precipitate proteins by adding 300 µL of methanol containing 0.1% formic acid.
- Vortex mix for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Conditions:

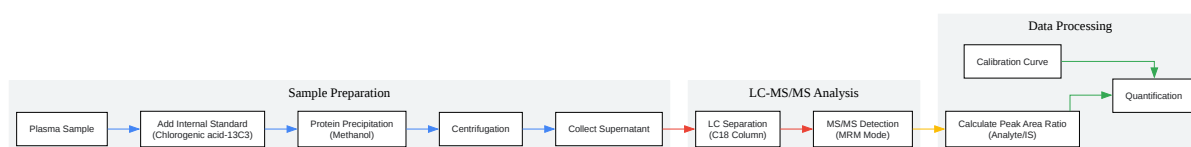
- LC System: A high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution: A suitable gradient to separate chlorogenic acid from matrix components.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Negative Electrospray Ionization (ESI-).
- MRM Transitions:
 - Chlorogenic acid: [Precursor ion] -> [Product ion]
 - **Chlorogenic acid-13C3**: [Precursor ion+3] -> [Product ion]

5. Data Analysis:

- Quantify the concentration of chlorogenic acid in the samples by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve.

Signaling Pathways and Mechanisms of Action

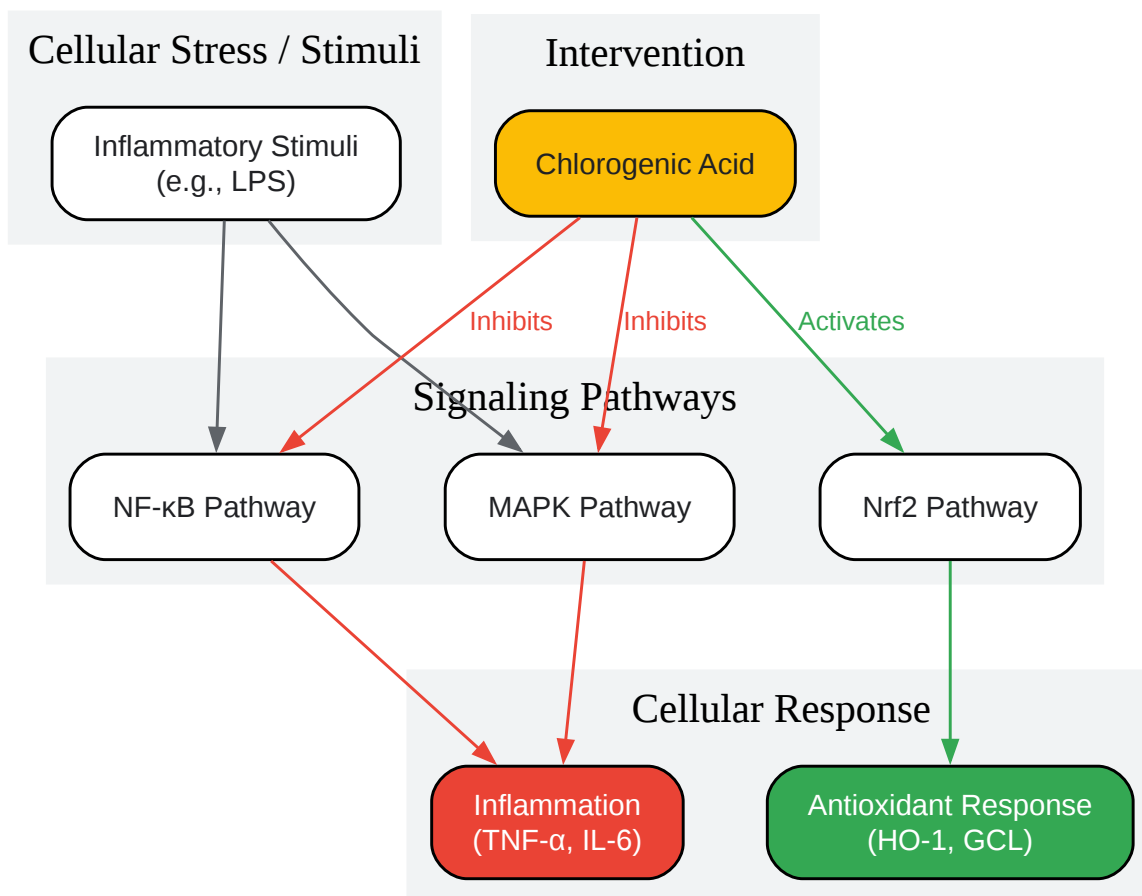
Chlorogenic acid exerts its biological effects through the modulation of several key signaling pathways. Understanding these pathways is crucial for researchers in drug development.



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A representative experimental workflow for the quantification of chlorogenic acid.

Chlorogenic acid has been shown to possess anti-inflammatory, antioxidant, and metabolic regulatory properties. These effects are mediated through its interaction with complex cellular signaling networks.



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Key signaling pathways modulated by chlorogenic acid.

NF-κB Pathway: Chlorogenic acid has been reported to inhibit the activation of the Nuclear Factor-kappa B (NF-κB) pathway.[2] By doing so, it can suppress the expression of pro-inflammatory cytokines such as TNF-α and IL-6, contributing to its anti-inflammatory effects.

MAPK Pathway: The Mitogen-Activated Protein Kinase (MAPK) signaling cascade is another critical pathway in the inflammatory response. Chlorogenic acid can modulate this pathway, further contributing to its anti-inflammatory properties.

Nrf2 Pathway: Chlorogenic acid is known to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway.[2] This leads to the upregulation of antioxidant response elements and the expression of protective enzymes like heme oxygenase-1 (HO-1), enhancing the cellular antioxidant defense mechanisms.

This technical guide provides a foundational understanding for researchers and professionals working with **Chlorogenic acid-13C3**. For specific applications and detailed protocols, it is recommended to consult the technical documentation provided by the suppliers and relevant scientific literature.

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